

An In-depth Technical Guide on 2-Amino-2-oxazoline Hydrochloride

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Compound of Interest

Compound Name: 2-Amino-2-oxazoline
Hydrochloride

Cat. No.: B1342865

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2-Amino-2-oxazoline Hydrochloride**, a versatile chemical intermediate. It covers the compound's molecular structure, physicochemical properties, synthesis protocols, and key applications, presenting data in a format tailored for scientific and research applications.

Molecular Structure and Properties

2-Amino-2-oxazoline Hydrochloride is the hydrochloride salt of 2-Amino-2-oxazoline. The core structure is a five-membered oxazoline ring. It is also referred to as 4,5-Dihydro-1,3-oxazol-2-amine hydrochloride.[1][2] This compound exists in equilibrium with its tautomeric form, 2-iminooxazolidine.[3] It is a white to off-white crystalline powder that is soluble in water.[4][5]

Table 1: Physicochemical Properties of **2-Amino-2-oxazoline Hydrochloride**

Property	Value	Source
Molecular Formula	C₃H₇ClN₂O	[1] [6]
Molecular Weight	122.55 g/mol	[1] [4] [5]
CAS Number	375855-07-5	[4] [5]
Melting Point	107 - 114 °C	[5] [7]
Appearance	White to almost white crystalline powder	[5] [7]
Solubility	Soluble in water	[4] [5]
Purity	>98.0%	[4] [7]
InChIKey	HBPBXZZTIWDNKF-UHFFFAOYSA-N	[1] [6]

| IUPAC Name | 4,5-dihydro-1,3-oxazol-2-amine;hydrochloride |[\[1\]](#)[\[6\]](#) |

Synthesis and Experimental Protocols

The synthesis of 2-oxazolines, including 2-amino derivatives, is well-established and typically involves the cyclization of a 2-amino alcohol with a suitable functional group.[\[8\]](#) For **2-Amino-2-oxazoline Hydrochloride**, a common synthetic route involves the reaction of a β -haloalkylurea, which is heated to induce cyclization and form the hydrochloride salt.[\[3\]](#)

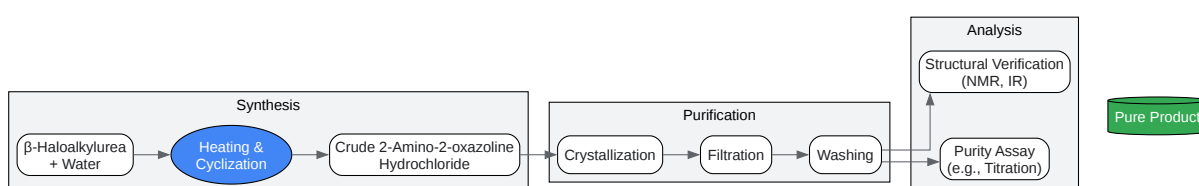
Experimental Protocol: Synthesis from a β -Haloalkylurea

This protocol is a generalized procedure based on established synthesis methods for pseudoureas.[\[3\]](#)

- Preparation of β -Haloalkylurea:
 - Synthesize the required β -haloalkylurea. This can be achieved through several methods, such as the addition of a halogen acid to an unsaturated urea or by reacting an olefin with iodine isocyanate followed by reaction with an amine.[\[3\]](#)

- Cyclization Reaction:
 - Heat the prepared β -haloalkylurea in an aqueous solution. The heating promotes an intramolecular cyclization reaction.
 - During this process, the halide acts as a leaving group, and the urea nitrogen attacks the electrophilic carbon, leading to the formation of the oxazoline ring. The resulting product is the hydrochloride salt of the 2-amino-2-oxazoline.
- Isolation and Purification:
 - After the reaction is complete, cool the solution to allow the product to crystallize.
 - Collect the solid product by filtration.
 - Wash the collected solid with a cold solvent to remove impurities.
 - The free base can be obtained by adding a suitable alkali to the hydrochloride salt.[3]

Diagram: General Synthesis and Analysis Workflow



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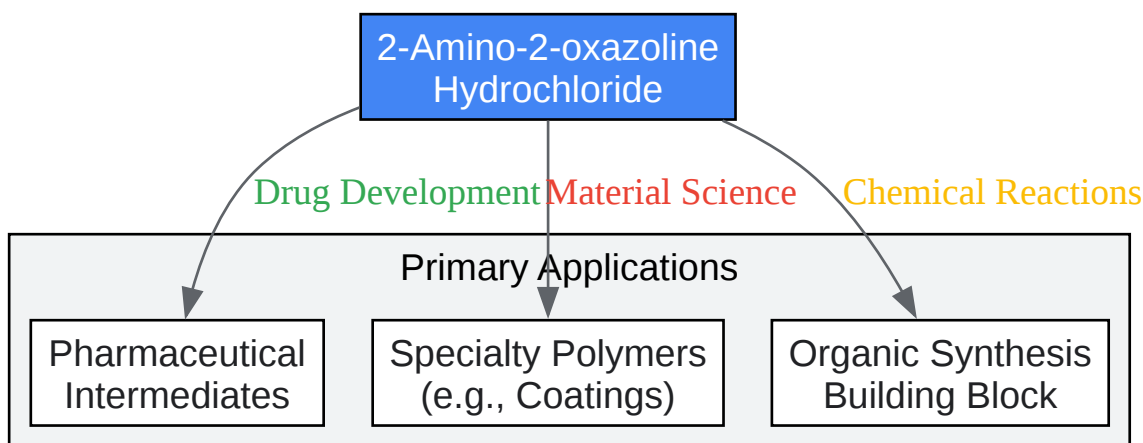
Caption: General workflow for synthesis and analysis.

Applications in Research and Development

2-Amino-2-oxazoline Hydrochloride is a valuable intermediate in several areas of chemical and pharmaceutical research.

- **Pharmaceutical Synthesis:** It serves as a crucial building block in the creation of more complex bioactive molecules and pharmaceuticals.[5] Its structure is particularly useful in medicinal chemistry for developing novel drugs.[5]
- **Polymer Chemistry:** This compound is utilized in the synthesis of specialty polymers. The incorporation of the oxazoline ring can enhance properties such as thermal stability and mechanical strength in materials like coatings and adhesives.[5] Some 2-oxazoline derivatives can undergo living cationic ring-opening polymerization to form poly(2-oxazoline)s, which have biomedical applications.[8]
- **Organic Synthesis:** Its ability to participate in various chemical reactions, including cyclizations and condensations, makes it a versatile tool for organic chemists to construct complex molecular architectures.[5]

Diagram: Key Application Areas



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